

# Application Notes: Streptomycin Sulfate for Preventing Agrobacterium Overgrowth

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## Compound of Interest

Compound Name: Streptomycin (sulfate)

Cat. No.: B15967514

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## Introduction

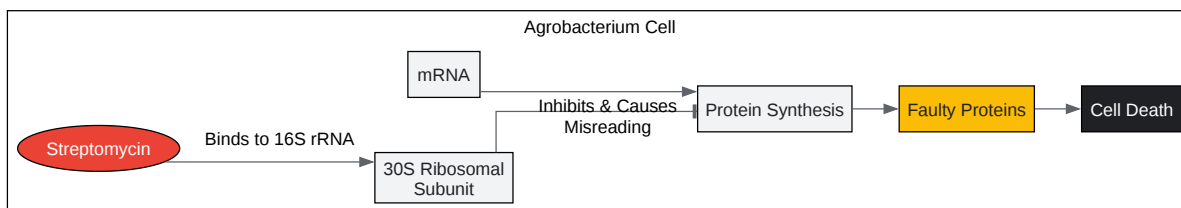
Agrobacterium tumefaciens-mediated transformation is a fundamental technique in plant genetic engineering for developing genetically modified plants and studying gene function.<sup>[1]</sup> A critical challenge in this process is the potential for overgrowth of Agrobacterium following the co-cultivation step.<sup>[1]</sup> This overgrowth can lead to competition for nutrients, necrosis of plant tissues (explants), and ultimately, failure to regenerate transgenic plants.<sup>[2]</sup> Therefore, the complete elimination of Agrobacterium is a crucial step. Streptomycin sulfate, an aminoglycoside antibiotic, is frequently used in plant tissue culture to control and eliminate such bacterial contamination.<sup>[3][4]</sup> These application notes provide a comprehensive guide for researchers on the effective use of streptomycin sulfate for this purpose.

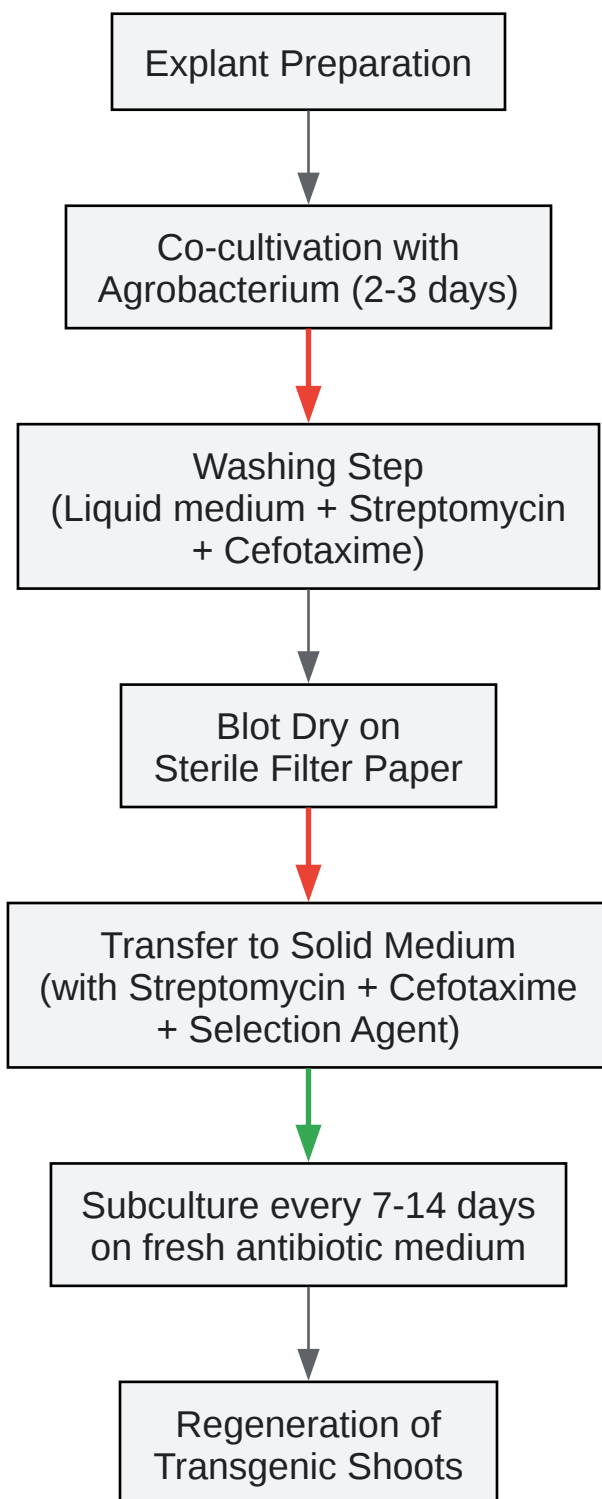
## Mechanism of Action

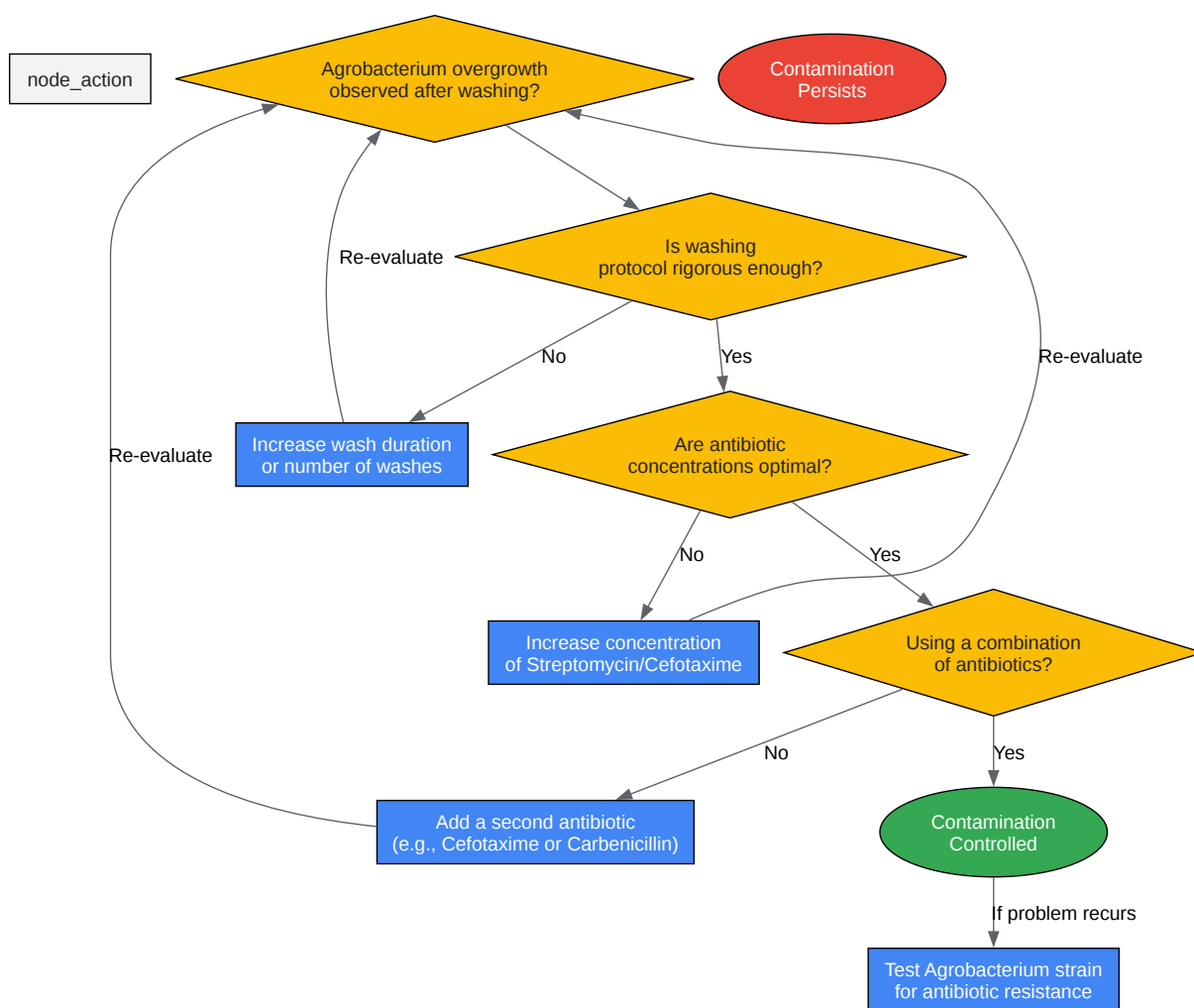
Streptomycin sulfate is a bactericidal antibiotic, meaning it actively kills bacteria.<sup>[2]</sup> Its mechanism of action involves the inhibition of protein synthesis, which is essential for bacterial survival.<sup>[5][6]</sup> The process occurs as follows:

- **Binding to Ribosome:** Streptomycin specifically binds to the 16S rRNA component of the 30S ribosomal subunit in bacteria.<sup>[3][6][7][8]</sup>

- **Inhibition of Initiation:** This binding interferes with the proper assembly of the initiation complex, preventing the start of protein translation.[\[6\]](#)[\[8\]](#)
- **mRNA Misreading:** The binding of streptomycin distorts the ribosome's structure, causing it to misread the mRNA codons during the elongation phase of protein synthesis.[\[3\]](#)[\[6\]](#)[\[9\]](#)
- **Faulty Protein Production:** This misreading leads to the incorporation of incorrect amino acids into the growing polypeptide chain, resulting in the production of nonfunctional or toxic proteins.[\[6\]](#)[\[7\]](#)
- **Cell Death:** The accumulation of these faulty proteins disrupts essential cellular processes, leading to bacterial cell death.[\[3\]](#)[\[7\]](#)







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